Preparing Stock Solutions of JAMM Protein Inhibitor 2: Application Notes and Protocols

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Compound of Interest

Compound Name:	*JAMM protein inhibitor 2*
Cat. No.:	*B7806181*

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Introduction

JAMM (Jab1/MPN/Mov34 metalloenzyme) domain-containing proteins are a family of deubiquitinating enzymes (DUBs) that play a critical role in regulating protein stability and cellular processes by removing ubiquitin from target proteins.[1][2] These metalloproteases are integral to the ubiquitin-proteasome system, influencing pathways such as protein degradation, DNA damage control, and endocytosis.[1][3] **JAMM protein inhibitor 2** is a small molecule inhibitor that has been shown to target JAMM proteases, including Rpn11, a subunit of the 26S proteasome.[4] Inhibition of these enzymes can lead to the accumulation of ubiquitinated proteins, disrupting cellular homeostasis and potentially leading to cell cycle arrest and apoptosis, making them attractive targets for therapeutic development.[3]

This document provides detailed application notes and protocols for the preparation of stock solutions of **JAMM protein inhibitor 2**, ensuring accurate and reproducible experimental outcomes.

Data Presentation

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Quantitative data for **JAMM protein inhibitor 2** is summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	338.45 g/mol	
CAS Number	848249-35-4	[4]
Appearance	Solid powder	[4]
Purity	>98%	[4]
Solvent	Dimethyl sulfoxide (DMSO)	[4]
Maximum Solubility	14.71 mg/mL (43.46 mM) in DMSO	[5]
Recommended Stock Conc.	10 mM	
Storage (Powder)	2-8°C	[4]
Storage (Stock Solution)	-20°C (up to 3 months), -80°C (long-term)	[6]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the ubiquitin-proteasome pathway and the experimental workflow for preparing a stock solution of **JAMM protein inhibitor 2**.

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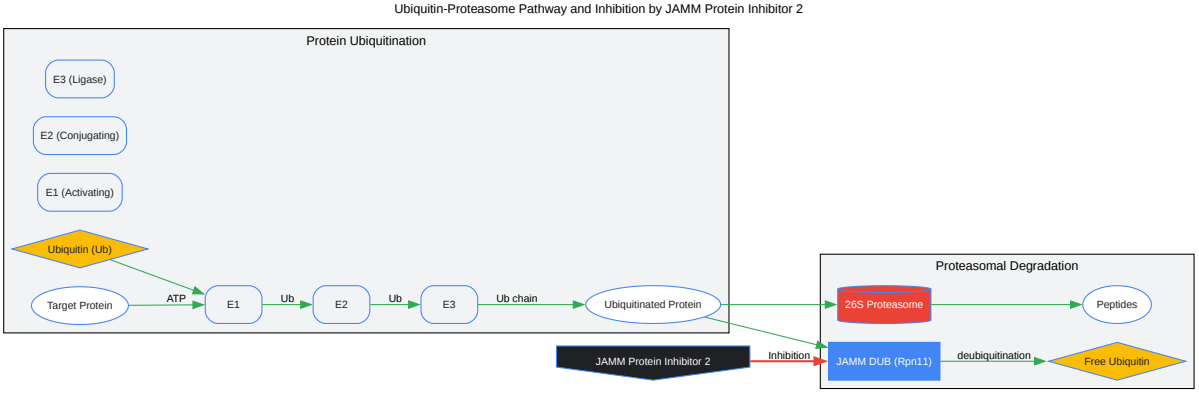

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Figure 1: JAMM deubiquitinase signaling pathway.

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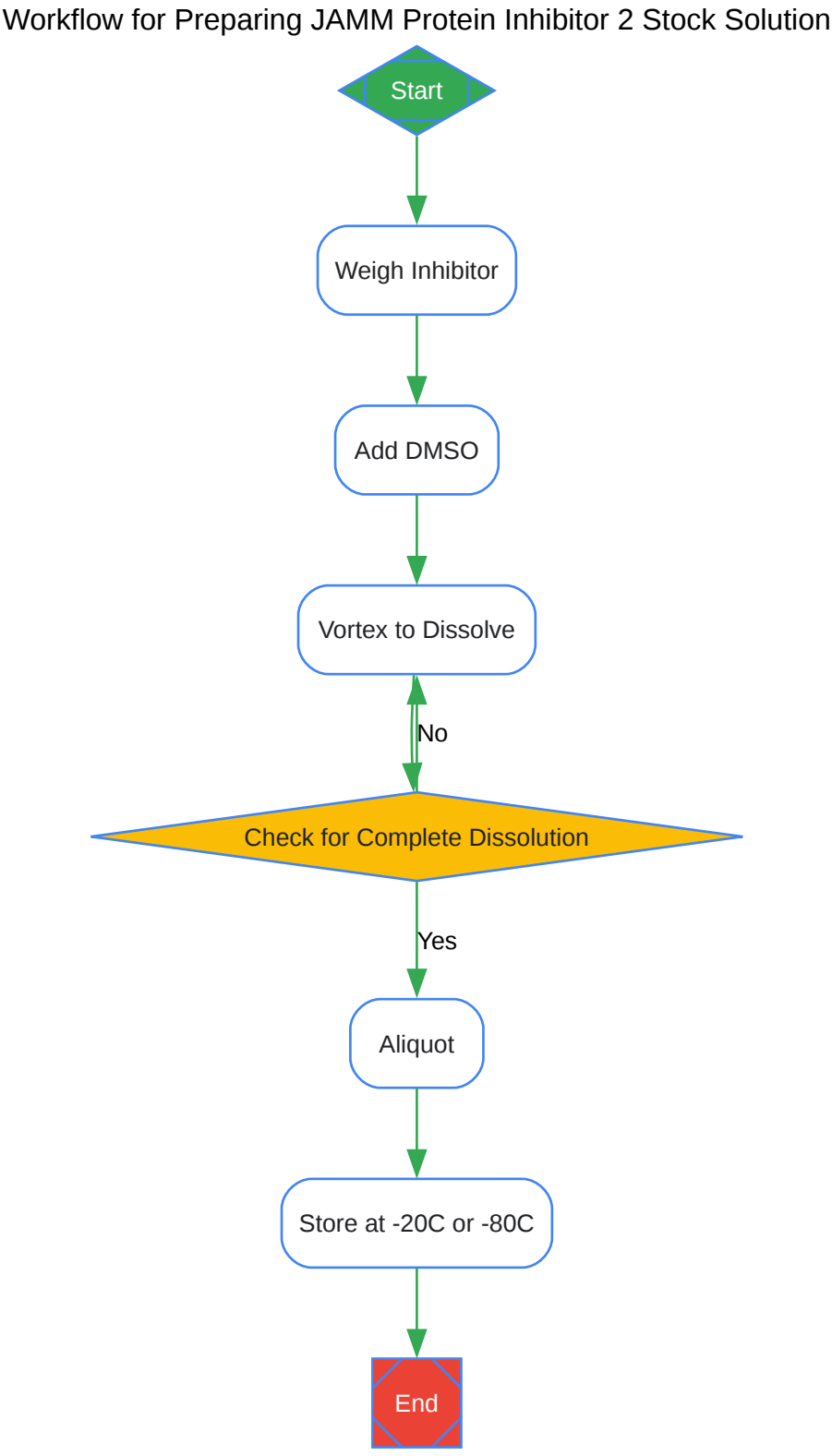

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Figure 2: Stock solution preparation workflow.

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Experimental Protocols

Materials

- **JAMM protein inhibitor 2** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **JAMM protein inhibitor 2**.

- Calculation of Required Mass: To prepare a 10 mM stock solution, the required mass of the inhibitor needs to be calculated using its molecular weight (338.45 g/mol).

  Mass (mg) = Desired Concentration (M) x Molecular Weight (g/mol) x Volume (L) x 1000

  For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 0.010 mol/L x 338.45 g/mol x 0.001 L x 1000 = 3.3845 mg

- Weighing the Inhibitor: Carefully weigh out the calculated amount of **JAMM protein inhibitor 2** powder using a calibrated analytical balance in a sterile microcentrifuge tube.
- Dissolution in DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed inhibitor. For the example above, add 1 mL of DMSO.
- Complete Solubilization: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure no particulates are present.

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- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the inhibitor, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Clearly label each aliquot with the inhibitor name, concentration, solvent, and date of preparation.

- Storage: For short-term storage (up to 3 months), store the aliquots at -20°C.[6] For long-term storage, it is recommended to store the aliquots at -80°C.[6] When ready to use, thaw an aliquot at room temperature and dilute it to the desired working concentration in the appropriate experimental buffer or cell culture medium.

Note on Stability: While general guidelines suggest stability for up to 3 months at -20°C, specific stability data for **JAMM protein inhibitor 2** in DMSO is not readily available. For critical experiments, it is advisable to use freshly prepared stock solutions or to perform in-house stability tests.

Disclaimer

This protocol is intended as a guide. Researchers should always consult the manufacturer's specific instructions and safety data sheets for the particular lot of **JAMM protein inhibitor 2** being used. It is also crucial to include appropriate vehicle controls (e.g., DMSO alone) in all experiments.

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